

# In-Depth Technical Guide on Bfias: Current Scientific Understanding

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## Compound of Interest

Compound Name: *Bfias*

Cat. No.: *B14048044*

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To the valued researchers, scientists, and drug development professionals,

This document serves as a technical guide on the compound designated as "**Bfias**." A comprehensive search of scientific literature and chemical databases has been conducted to assemble all available information regarding its properties and potential mechanism of action.

## Executive Summary

The term "**Bfias**" is primarily associated with a specific chemical entity registered in the PubChem database with the unique identifier CID 169544861. While fundamental chemical and physical properties have been computationally predicted, a thorough search of scientific literature reveals a significant absence of published research on the biological activity, mechanism of action, or any experimental evaluation of this compound. Therefore, the core requirements for a detailed technical guide, including experimental protocols and signaling pathways, cannot be fulfilled at this time due to the lack of available data.

It is also pertinent to note that the acronym "**BFIAS**" is used by a commercial entity, Black Forest Ingredients and Solutions GmbH, which specializes in natural food colorants.<sup>[1]</sup> This is considered incidental and unrelated to the chemical compound of interest for this guide.

## Compound Identification and Properties

The compound referred to as **Bfias** is chemically identified as 5-bromospiro[1-azapentacyclo[10.7.1.0<sup>2</sup>,<sup>7</sup>.0<sup>8</sup>,<sup>20</sup>.0<sup>14</sup>,<sup>19</sup>]icosa-2(7),3,5,8(20),9,11,14,16,18-nonaene-13,9'-

fluorene].[2] Its fundamental properties, as computed and recorded in the PubChem database, are summarized below.[2]

Property	Value	Source
Molecular Formula	C <sub>31</sub> H <sub>18</sub> BrN	PubChem[2]
Molecular Weight	484.4 g/mol	PubChem[2]
IUPAC Name	5-bromospiro[1-azapentacyclo[10.7.1.0 <sup>2</sup> , <sup>7</sup> .0 <sup>8</sup> , <sup>20</sup> .0 <sup>14</sup> , <sup>19</sup> ]icosa-2(7),3,5,8(20),9,11,14,16,18-nonaene-13,9'-fluorene]	PubChem[2]
CAS Number	2468082-85-9	PubChem[2]
InChI Key	InChI=1S/C31H18BrN/c32-19-16-17-28-23(18-19)22-10-7-14-27-30(22)33(28)29-15-6-5-13-26(29)31(27)24-11-3-1-8-20(24)21-9-2-4-12-25(21)31/h1-18H	PubChem[2]
XLogP3	8.5	PubChem[2]
Hydrogen Bond Donor Count	0	PubChem[2]
Hydrogen Bond Acceptor Count	1	PubChem[2]
Rotatable Bond Count	0	PubChem[2]

## Mechanism of Action and Biological Activity

A comprehensive search for published studies on the biological activity and mechanism of action of **Bfias** (CAS: 2468082-85-9) yielded no specific results. The scientific literature to date does not appear to contain any investigations into the pharmacological, toxicological, or any other biological effects of this compound. Therefore, no information on its signaling pathways or molecular targets can be provided.

## Experimental Protocols

As there are no published studies on the biological activity of **Bfias**, this guide cannot provide any detailed methodologies for key experiments.

## Signaling Pathways and Logical Relationships

Due to the absence of research on the mechanism of action of **Bfias**, it is not possible to create diagrams of any associated signaling pathways or experimental workflows.

## Conclusion and Future Directions

The compound designated as **Bfias** is a chemically defined entity with computed properties available in public databases. However, it remains an uncharacterized molecule from a biological perspective. For researchers and drug development professionals, **Bfias** represents a novel chemical scaffold with unexplored potential. Future research would need to begin with foundational in vitro and in silico screening to identify any potential biological activity. This could include:

- High-throughput screening (HTS): To assess its activity against a wide range of biological targets.
- Cytotoxicity assays: To determine its effect on various cell lines.
- Target identification studies: To elucidate potential protein binding partners.

Until such research is conducted and published, the mechanism of action and therapeutic potential of **Bfias** will remain unknown.

We hope this summary of the currently available information is useful. This guide will be updated as any new scientific findings on **Bfias** become available.

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## References

- 1. researchgate.net [researchgate.net]
- 2. Deflazacort | CAS#:14484-47-0 | Chemsrsrc [chemsrc.com]
- To cite this document: BenchChem. [In-Depth Technical Guide on Bfias: Current Scientific Understanding]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14048044#bfias-compound-properties-and-mechanism-of-action]

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